

# A Comparative Environmental Impact Assessment: Trichloropropane vs. Its Alternatives

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the environmental impacts of 1,2,3-**trichloropropane** (TCP) and its potential alternatives. The information is intended to assist
researchers, scientists, and professionals in the drug development industry in making informed
decisions regarding solvent selection and process development, with a focus on minimizing
environmental footprint.

# Overview of 1,2,3-Trichloropropane (TCP) and the Need for Alternatives

1,2,3-**Trichloropropane** is a synthetic chlorinated hydrocarbon that has been used as an industrial solvent, cleaning and degreasing agent, and as a chemical intermediate in the production of other chemicals, including dichloropropene, polysulfone liquid polymers, and hexafluoropropylene.[1][2] However, significant environmental and health concerns have necessitated the exploration of safer alternatives.

TCP is a persistent groundwater contaminant due to its high chemical stability and low rates of biodegradation.[3] It is denser than water, allowing it to penetrate deep into aquifers, and its low sorption to soil makes it highly mobile in the subsurface. The U.S. Environmental Protection Agency (EPA) has classified TCP as "likely to be carcinogenic to humans," and it is a suspected human carcinogen.[3] Long-term exposure can lead to liver and kidney damage.



These factors underscore the critical need to identify and adopt more environmentally benign alternatives.

## **Comparative Environmental Impact Data**

The following tables summarize available quantitative data on the environmental impact of TCP and its potential alternatives. Data has been compiled from various sources, and direct comparisons should be made with caution due to potential variations in experimental methodologies.

Table 1: Comparison of Physical and Environmental Fate Properties

| Chemical                                     | Molecular<br>Weight (<br>g/mol ) | Water<br>Solubility<br>(mg/L) | Vapor<br>Pressure<br>(mm Hg<br>@ 25°C) | Log Kow          | Soil Adsorptio n Coefficie nt (Koc) | Atmosph<br>eric Half-<br>life |
|--|----------------------------------|-------------------------------|--|------------------|-------------------------------------|-------------------------------|
| 1,2,3-<br>Trichloropr<br>opane<br>(TCP)      | 147.43                           | 1,750                         | 3.69                                   | 2.27             | 1.99                                | 15-46 days                    |
| 1,3-<br>Dichloropro<br>pene                  | 110.97                           | 2,700                         | 28                                     | 1.98             | 1.70                                | Several<br>days[4]            |
| Hexafluoro<br>propylene<br>(HFP)             | 150.02                           | Slightly<br>soluble           | Gas                                    | ~2.0 (estimated) | N/A                                 | 3.5 days[5]                   |
| Acetone                                      | 58.08                            | Miscible                      | 229                                    | -0.24            | 1                                   | 11-110<br>days                |
| Toluene                                      | 92.14                            | 535                           | 28.4                                   | 2.73             | 2.24                                | ~2 days                       |
| 2-<br>Methyltetra<br>hydrofuran<br>(2-MeTHF) | 86.13                            | 140,000                       | 145                                    | 1.1              | 1.2                                 | N/A                           |



Table 2: Comparative Toxicity Data

| Chemical                                  | Acute Aquatic<br>Toxicity<br>(LC50/EC50,<br>mg/L)          | Chronic Aquatic Toxicity (NOEC/LOEC, mg/L)                 | Mammalian<br>Toxicity (Oral<br>LD50, mg/kg)    | Carcinogenicit<br>y<br>Classification                                |
|---|--|--|--|--|
| 1,2,3-<br>Trichloropropane<br>(TCP)       | Data not readily<br>available in a<br>comparable<br>format | Data not readily<br>available in a<br>comparable<br>format | 150-350 (rat)                                  | Likely to be carcinogenic to humans (EPA)                            |
| 1,3-<br>Dichloropropene                   | 0.79 (saltwater species)[6]                                | 0.244<br>(freshwater<br>species)[6]                        | 130-713 (rat)                                  | Reasonably anticipated to be a human carcinogen (NTP)[7]             |
| Hexafluoropropyl<br>ene (HFP)             | Low  | Low  | Low acute toxicity in laboratory animals[8][9] | Not classified as a carcinogen                                       |
| Acetone                                   | >100   | Data not readily<br>available                              | 5,800 (rat)                                    | Not classifiable as to its carcinogenicity to humans (IARC)          |
| Toluene                                   | 13   | 1.4  | 5,580 (rat)                                    | Not classifiable<br>as to its<br>carcinogenicity to<br>humans (IARC) |
| 2-<br>Methyltetrahydrof<br>uran (2-MeTHF) | >100   | Data not readily<br>available                              | >2,000 (rat)                                   | Data not<br>available  |

Table 3: Biodegradability and Bioaccumulation Potential



| Chemical                              | Biodegradability   | Bioaccumulation Potential (BCF) |
|---------------------------------------|--|---------------------------------|
| 1,2,3-Trichloropropane (TCP)          | Not readily biodegradable                                    | Low (estimated BCF of 5.3-13)   |
| 1,3-Dichloropropene                   | Readily biodegradable in soil (half-life of 1-3 days)[7][10] | Unlikely to bioaccumulate[11]   |
| Hexafluoropropylene (HFP)             | Not readily biodegradable[12]                                | Unlikely to bioaccumulate[5][8] |
| Acetone                               | Readily biodegradable  | Low                             |
| Toluene                               | Readily biodegradable  | Low                             |
| 2-Methyltetrahydrofuran (2-<br>MeTHF) | Readily biodegradable  | Low                             |

# Discussion of Alternatives Chlorinated Alternatives

Dichloropropenes (e.g., 1,3-Dichloropropene): While structurally similar to TCP, 1,3-dichloropropene is less persistent in the environment, with a shorter atmospheric half-life and faster biodegradation in soil.[4][7][10] However, it is still classified as "reasonably anticipated to be a human carcinogen" and exhibits moderate toxicity to mammals and aquatic life.[7] [11] It is important to note that some commercial formulations of dichloropropene have historically contained TCP as an impurity.[13]

#### **Fluorinated Alternatives**

Hexafluoropropylene (HFP): HFP demonstrates several favorable environmental properties, including low bioaccumulation potential and rapid atmospheric degradation.[5][8][9] It also has low acute toxicity.[8][9] However, HFP is a per- and polyfluoroalkyl substance (PFAS), a class of chemicals known for their extreme persistence in the environment.[12] While HFP itself may degrade, its degradation products and the potential for long-range transport are significant concerns.[12]

## **Non-Chlorinated Solvents**



This broad category offers numerous less toxic alternatives to TCP.

- Acetone and Toluene: These are common industrial solvents with lower toxicity profiles than TCP.[3][14][15] They are readily biodegradable and have low bioaccumulation potential.
   However, they are volatile organic compounds (VOCs) and can be flammable, requiring specific handling and storage protocols.[16]
- "Green Solvents" (e.g., 2-Methyltetrahydrofuran (2-MeTHF), Cyclopentyl Methyl Ether (CPME)): These bio-based or renewably sourced solvents are designed to have a reduced environmental impact.[17][18] A life cycle assessment of 2-MeTHF manufactured from renewable resources showed a 97% reduction in emissions compared to tetrahydrofuran (THF) produced via a conventional chemical route.[19][20] These solvents often exhibit lower toxicity and are readily biodegradable.[17]

#### **Materials Produced Using TCP**

- Polysulfone Liquid Polymers: Polysulfone is a durable, high-performance thermoplastic with applications in membranes for separation processes.[5][21][22][23][24] Life cycle assessments of polysulfone membrane fabrication highlight that the environmental impact is significantly influenced by the choice of solvent used in the manufacturing process.[5][21][22] [23][24] Utilizing "green solvents" in place of traditional solvents like N-methyl-2-pyrrolidone (NMP) can substantially reduce the environmental footprint of the final product.[5][21][22][23]
- Polysulfide Polymers: Used in sealants, polysulfides are known for their flexibility and chemical resistance. [25] They are considered durable in various environments. [26] However, they can be susceptible to degradation in aqueous environments and by microbiological attack. [27] [28] The overall environmental impact of polysulfide sealants is also dependent on their formulation, including the polymer content and curing agents used. [26]

# **Experimental Protocols**

The data presented in this guide are based on standardized and widely accepted experimental methodologies for assessing the environmental impact of chemicals. Key experimental protocols include:

Toxicity Testing:

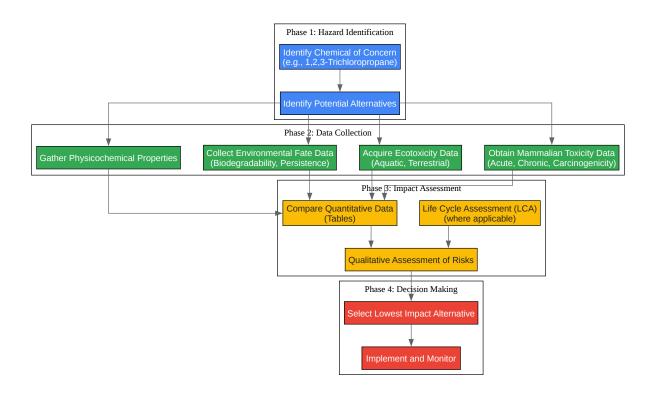


- Aquatic Toxicity: Acute toxicity is often determined using OECD Test Guideline 203 (Fish, Acute Toxicity Test) and OECD Test Guideline 202 (Daphnia sp. Acute Immobilisation Test). Chronic toxicity can be assessed using methods like the OECD Test Guideline 210 (Fish, Early-life Stage Toxicity Test). The Microtox® bioassay is another common method for rapid toxicity screening.[29]
- Mammalian Toxicity: Acute oral toxicity is typically determined using OECD Test Guideline
   420 (Acute Oral Toxicity Fixed Dose Procedure) or OECD Test Guideline 423 (Acute Oral Toxicity Acute Toxic Class Method).
- Biodegradability Testing:
  - Ready Biodegradability: Assessed using methods like the OECD Test Guideline 301 series (A-F), which measure the extent of mineralization of a chemical by microorganisms in a short period.[30]
  - Inherent Biodegradability: When a substance is not readily biodegradable, tests like the Zahn-Wellens test (OECD Test Guideline 302B) can be used to assess its potential for ultimate biodegradation.[29]
- Bioaccumulation Potential:
  - The bioconcentration factor (BCF) is a key indicator of bioaccumulation potential. It can be experimentally determined using OECD Test Guideline 305 (Bioaccumulation in Fish:
     Aqueous and Dietary Exposure). In the absence of experimental data, it is often estimated based on the octanol-water partition coefficient (Log Kow).[30]

### **Visualization of the Assessment Process**

The following diagram illustrates the logical workflow for assessing the environmental impact of a chemical and its alternatives.





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Caption: Workflow for Comparative Environmental Impact Assessment.



#### **Conclusion and Recommendations**

The environmental and health risks associated with 1,2,3-**trichloropropane** necessitate a transition to safer alternatives. This guide provides a comparative overview to aid in this process.

#### Key Recommendations:

- Prioritize Non-Chlorinated Solvents: Whenever feasible, non-chlorinated solvents, particularly "green solvents" derived from renewable resources, should be prioritized. These alternatives generally exhibit lower toxicity, are more readily biodegradable, and have a smaller overall environmental footprint.
- Conduct Comprehensive Assessments: For any potential alternative, a thorough environmental impact assessment should be conducted, considering the entire life cycle of the chemical, from production to disposal.
- Consider Performance and Safety: The selection of an alternative must also take into account its performance in the specific application and any potential occupational health and safety risks, such as flammability.
- Stay Informed on Emerging Research: The field of green chemistry is continuously evolving.
   Researchers and industry professionals should stay abreast of new developments in solvent technology and environmental science to ensure the adoption of the most sustainable practices.

By carefully considering the environmental impact data and adopting a precautionary approach, the scientific and industrial communities can move towards safer and more sustainable chemical practices.

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